

Health and Safety Profile of 5,5-DIMETHYLHEXANAL: A Technical Guide

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Compound of Interest

Compound Name: 5,5-DIMETHYLHEXANAL

Cat. No.: B6155269

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available health and safety information for **5,5-dimethylhexanal**. Due to a lack of specific toxicological studies on this compound, this guide incorporates data from structurally related long-chain aliphatic aldehydes to infer potential hazards and recommend safety protocols. All handling of this chemical should be conducted by trained personnel in a controlled laboratory setting.

Chemical and Physical Properties

5,5-Dimethylhexanal is a saturated aliphatic aldehyde. Its physical and chemical properties are crucial for understanding its potential for exposure and for implementing appropriate safety measures.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	--INVALID-LINK--
Molecular Weight	128.21 g/mol	--INVALID-LINK--
CAS Number	55320-58-6	--INVALID-LINK--
Appearance	Not available (likely a liquid)	Inferred
Boiling Point	160.5 ± 9.0 °C (Predicted)	--INVALID-LINK--
Density	0.811 ± 0.06 g/cm ³ (Predicted)	--INVALID-LINK--
Flash Point	Flammable liquid and vapor (GHS classification)	--INVALID-LINK--


Hazard Identification and GHS Classification


Based on notifications to the ECHA C&L Inventory, **5,5-dimethylhexanal** is classified with the following hazards.^[1]

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

 alt text

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Toxicological Information

Direct toxicological data for **5,5-dimethylhexanal** is not available in the public domain. The information below is based on the general toxicological profile of saturated aliphatic aldehydes.

General Aldehyde Toxicity

Aldehydes are known for their electrophilic nature, which is the primary driver of their toxicity. The carbonyl group (C=O) makes the carbon atom susceptible to nucleophilic attack by biological macromolecules.

- **Mechanism of Toxicity:** Saturated aldehydes, like **5,5-dimethylhexanal**, are classified as "hard" electrophiles. They tend to react with "hard" biological nucleophiles, primarily the primary amino groups of lysine residues in proteins and the amino groups of DNA bases. This interaction can lead to the formation of Schiff bases and subsequent protein and DNA adducts, disrupting their normal function.

Potential Health Effects

- **Skin Irritation:** Direct contact with aliphatic aldehydes can cause skin irritation, characterized by redness, itching, and inflammation. Prolonged or repeated exposure can lead to contact dermatitis.
- **Eye Irritation:** Vapors and direct contact with aldehydes are irritating to the eyes, causing stinging, burning, redness, and tearing. High concentrations can lead to more severe eye damage.
- **Respiratory Tract Irritation:** Inhalation of aldehyde vapors may cause irritation to the nose, throat, and lungs, resulting in coughing, shortness of breath, and a burning sensation.

Experimental Protocols for Hazard Assessment

The following are detailed, generalized methodologies for key toxicological experiments that would be necessary to fully characterize the health and safety profile of **5,5-dimethylhexanal**. These are based on standard OECD and other regulatory guidelines.

Acute Oral Toxicity (OECD 423)

- Principle: To determine the acute oral toxicity of a substance by administering it to a group of fasted animals in a stepwise procedure.
- Test Animals: Female rats are typically used.
- Procedure:
 - Animals are fasted overnight prior to dosing.
 - A starting dose of 300 mg/kg body weight is administered by gavage to a single animal.
 - The animal is observed for signs of toxicity and mortality for up to 14 days.
 - If the animal survives, two additional animals are dosed at the same level.
 - If the initial animal dies, the next animal is dosed at a lower level (e.g., 50 mg/kg).
 - The process is continued until the dose that causes mortality in 2 out of 3 animals is identified, or no mortality is observed at the limit dose of 2000 mg/kg.
- Data Collection: Observations include mortality, clinical signs of toxicity (changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, somatomotor activity, and behavior pattern), body weight changes, and gross necropsy findings.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD 439)

- Principle: To assess the potential of a chemical to cause skin irritation by measuring its cytotoxic effect on a reconstructed human epidermis model.
- Test System: Commercially available reconstructed human epidermis models (e.g., EpiDerm™, EpiSkin™).
- Procedure:

- The test substance is applied topically to the surface of the skin tissue model.
- After a defined exposure period (typically 15-60 minutes), the substance is removed by washing.
- The tissues are incubated for a post-exposure period (typically 42 hours).
- Cell viability is assessed by measuring the conversion of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to a colored formazan product by mitochondrial dehydrogenases in viable cells.
- Data Analysis: The absorbance of the extracted formazan is measured spectrophotometrically. A substance is identified as an irritant if the mean tissue viability is reduced below 50% of the negative control.

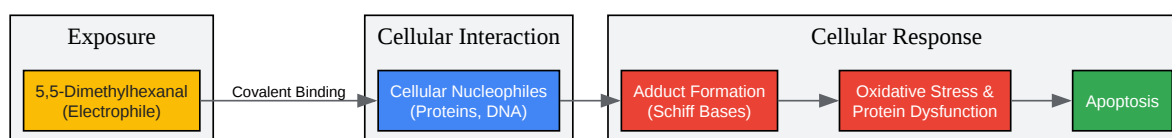
In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test (OECD 437)

- Principle: To evaluate the potential of a substance to cause severe eye damage by measuring its effects on corneal opacity and permeability in isolated bovine corneas.
- Test System: Freshly isolated bovine corneas.
- Procedure:
 - The test substance is applied to the epithelial surface of the cornea.
 - After a 10-minute exposure, the substance is rinsed off.
 - Corneal opacity is measured using an opacitometer.
 - Corneal permeability is assessed by measuring the amount of fluorescein that passes through the cornea.
- Data Analysis: An In Vitro Irritancy Score (IVIS) is calculated based on the opacity and permeability values. This score is used to classify the substance's eye irritation potential.

Signaling Pathways and Experimental Workflows

General Aldehyde-Induced Cellular Stress Pathway

The following diagram illustrates a generalized signaling pathway for cellular stress induced by electrophilic aldehydes. This pathway is inferred from the known reactivity of aldehydes with cellular nucleophiles.

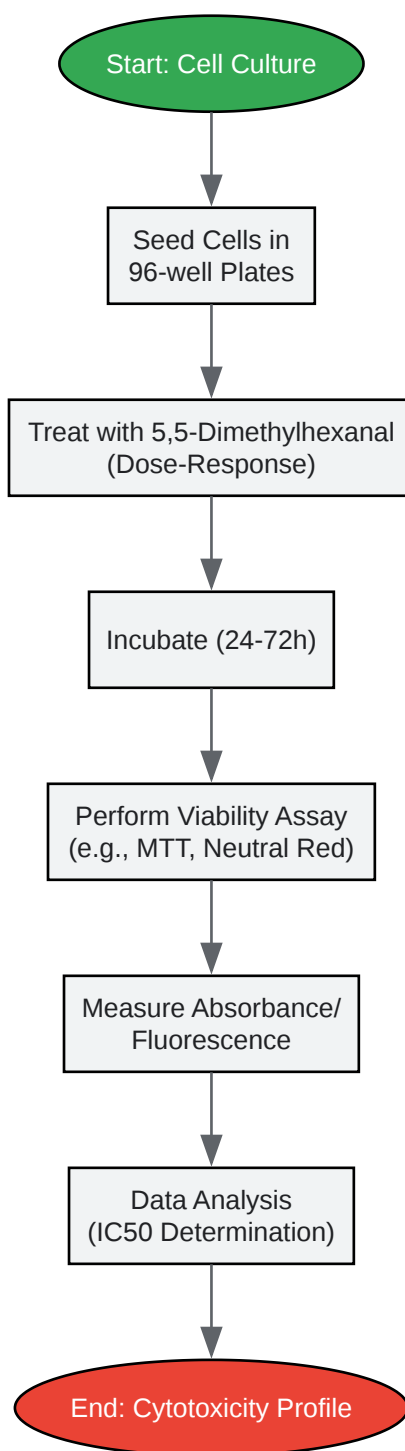


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Caption: Generalized pathway of aldehyde-induced cytotoxicity.

Experimental Workflow for In Vitro Cytotoxicity Assessment

This diagram outlines a typical workflow for assessing the cytotoxicity of a test compound using an in vitro cell-based assay.



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Caption: Workflow for in vitro cytotoxicity testing.

Handling and Storage

- **Handling:** Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Do not breathe vapors. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. Keep away from oxidizing agents.

First Aid Measures

- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention.

Conclusion

While specific toxicological data for **5,5-dimethylhexanal** is currently lacking, its classification as a flammable liquid and an irritant to the skin, eyes, and respiratory tract necessitates careful handling and the use of appropriate personal protective equipment. The general toxicological profile of aliphatic aldehydes suggests that its primary mechanism of toxicity involves covalent modification of cellular macromolecules. Further experimental studies, following standardized protocols such as those outlined in this guide, are required to definitively characterize its toxicological properties and establish safe exposure limits.

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References

- 1. researchgate.net [researchgate.net]
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